

# Technical Support Center: L-165,041 & PPAR $\delta$ Activation

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## Compound of Interest

Compound Name: L-165041

Cat. No.: B1673701

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This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions regarding the confirmation of Peroxisome Proliferator-Activated Receptor Delta (PPAR $\delta$ ) activation by the compound L-165,041.

## Frequently Asked Questions (FAQs)

Q1: What is L-165,041 and how does it relate to PPAR $\delta$ ?

L-165,041 is a potent and selective agonist for PPAR $\delta$ , a ligand-activated transcription factor that plays a crucial role in lipid and glucose metabolism.<sup>[1][2][3]</sup> It binds to PPAR $\delta$ , initiating a cascade of molecular events that lead to the regulation of target gene expression.

Q2: How can I confirm that L-165,041 is activating PPAR $\delta$  in my experimental setup?

Activation of PPAR $\delta$  by L-165,041 can be confirmed through a series of in vitro and cell-based assays. The most common methods include:

- **Reporter Gene Assays:** To measure the transcriptional activation of PPAR $\delta$ .
- **Binding Assays:** To determine the direct interaction and affinity of L-165,041 for the PPAR $\delta$  receptor.
- **Gene Expression Analysis (qPCR or Western Blot):** To quantify the upregulation of known PPAR $\delta$  target genes.

Q3: What are the known binding affinities and effective concentrations of L-165,041 for PPAR $\delta$ ?

L-165,041 exhibits high affinity and selectivity for PPAR $\delta$ . The reported binding affinity ( $K_i$ ) is approximately 6 nM.<sup>[1][2][4]</sup> In cell-based reporter assays, the half-maximal effective concentration ( $EC_{50}$ ) for human PPAR $\delta$  transactivation is in the nanomolar range.<sup>[4]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative data for L-165,041's interaction with PPAR subtypes.

Table 1: Binding Affinity of L-165,041

Receptor	$K_i$ (nM)	Selectivity vs. PPAR $\delta$
PPAR $\delta$	6	-
PPAR $\gamma$	~730	>100-fold
PPAR $\alpha$	-	>100-fold <sup>[2][5]</sup>

Table 2: Functional Potency ( $EC_{50}$ ) of L-165,041 in Reporter Assays

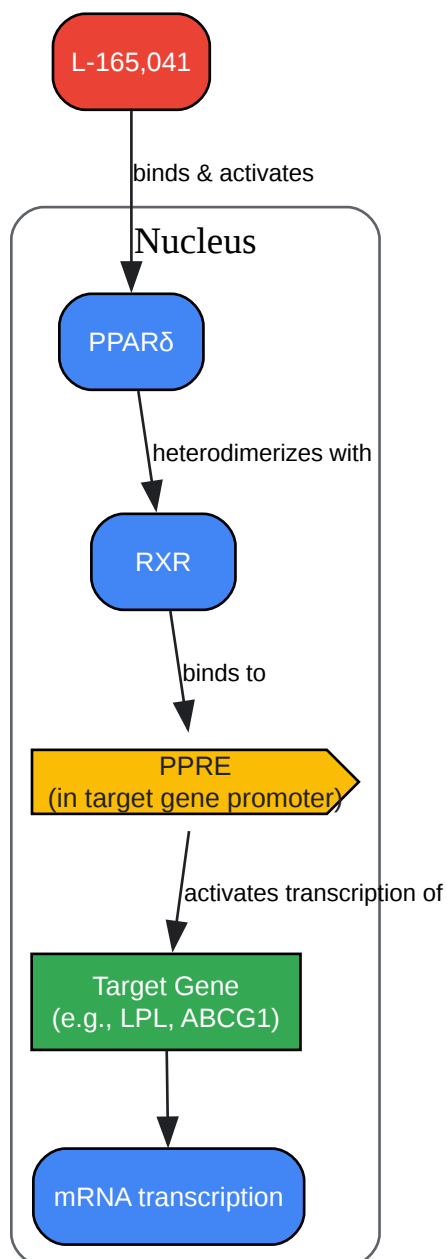
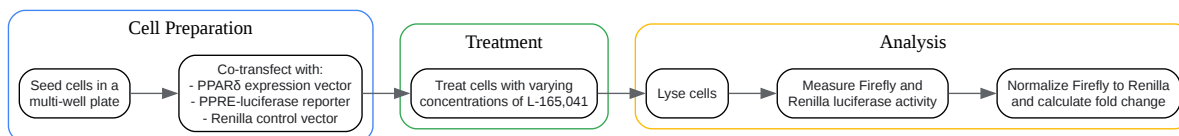
Cell Line	PPAR Subtype	$EC_{50}$ ( $\mu$ M)
COS-7	Human PPAR $\delta$	0.039
HepG2	Human PPAR $\beta/\delta$	0.65
COS-7	Human PPAR $\gamma$	0.977

## Experimental Protocols & Troubleshooting

### PPAR $\delta$ Reporter Gene Assay

This assay measures the ability of L-165,041 to activate a reporter gene (e.g., luciferase) under the control of a PPAR response element (PPRE).

Diagram: Reporter Gene Assay Workflow



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## References

- 1. apexbt.com [apexbt.com]
- 2. L-165,041 | PPAR $\delta$  | Tocris Bioscience [tocris.com]
- 3. Integrative and systemic approaches for evaluating PPAR $\beta/\delta$  (PPAR $\delta$ ) function - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. researchgate.net [researchgate.net]
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